

Dihydroajaconine: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: **Dihydroajaconine**

Cat. No.: **B607118**

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Introduction

Dihydroajaconine is an atisine-type diterpenoid alkaloid, a class of natural products known for their complex chemical structures and diverse biological activities.^{[1][2]} This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and synthesis of **Dihydroajaconine**, intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development. **Dihydroajaconine** has been isolated from several plant species, including those from the genera *Aconitum*, *Consolida*, *Delphinium*, and *Spiraea*.^[3] Its total synthesis has also been successfully accomplished, opening avenues for further investigation and analog development.^{[4][5]}

Chemical Structure and Properties

Dihydroajaconine is structurally derived from the related diterpenoid alkaloid, Ajaconine. The "dihydro" prefix indicates the saturation of a double bond present in the parent compound, Ajaconine. This structural modification results in a molecular formula of $C_{22}H_{35}NO_3$ and a molecular weight of 361.52 g/mol .

Chemical Structure of **Dihydroajaconine**:

While a definitive 2D structure image is not readily available in public chemical databases, its structure can be inferred from the total synthesis literature. It is the C16-C17 saturated analog

of Ajaconine. The core structure is a complex polycyclic system characteristic of atisine-type alkaloids.

Physicochemical and Spectral Data:

At present, detailed, publicly available quantitative data for **Dihydroajaconine**, such as melting point, boiling point, and comprehensive spectral data (¹H-NMR, ¹³C-NMR, MS, IR), remains limited. The primary sources for such data would be the full research articles describing its isolation and total synthesis.

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₂₂ H ₃₅ NO ₃ | N/A |
| Molecular Weight | 361.52 g/mol | N/A |
| CAS Number | 1466-07-5 | N/A |

Experimental Protocols

Detailed experimental protocols for the isolation and total synthesis of **Dihydroajaconine** are described in specialized scientific literature. Below is a generalized workflow based on common practices for natural product chemistry and the specific literature that mentions its synthesis.

Isolation from Natural Sources

The isolation of **Dihydroajaconine** from plant material typically involves the following steps:

General Workflow for Isolation of Dihydroajaconine

Plant Material Collection and Preparation
(e.g., *Aconitum gymnantrum*)

Extraction
(e.g., with methanol or ethanol)

Acid-Base Partitioning
to separate alkaloids

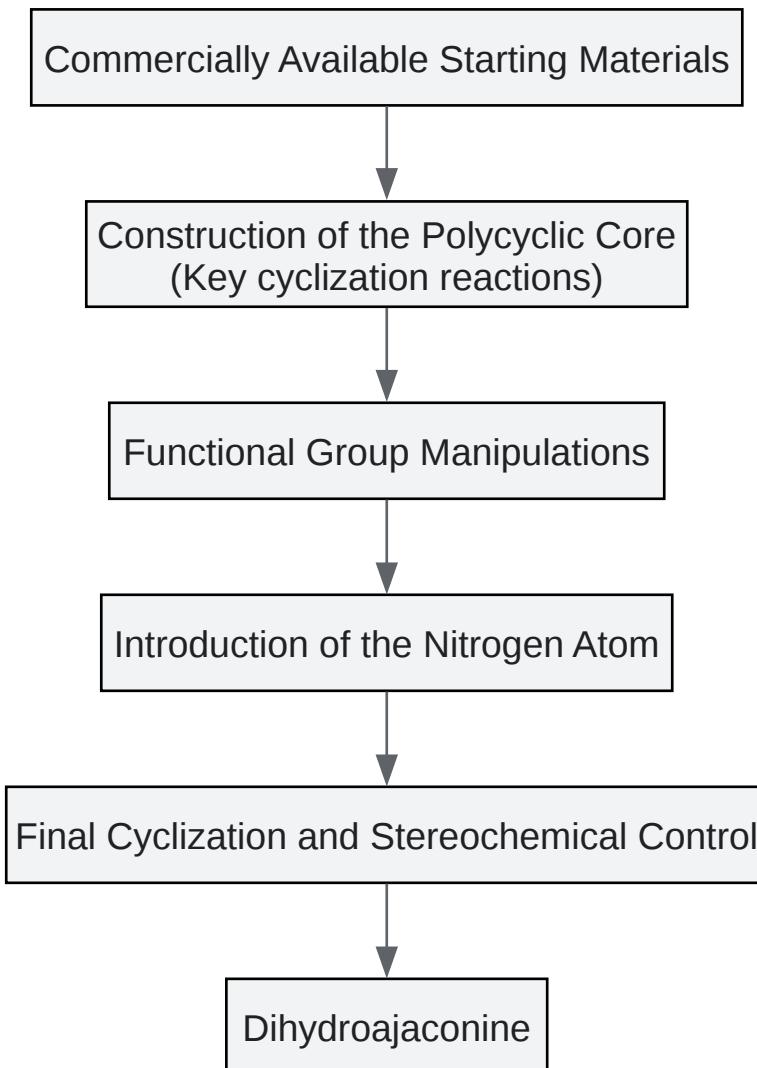
Crude Alkaloid Fraction

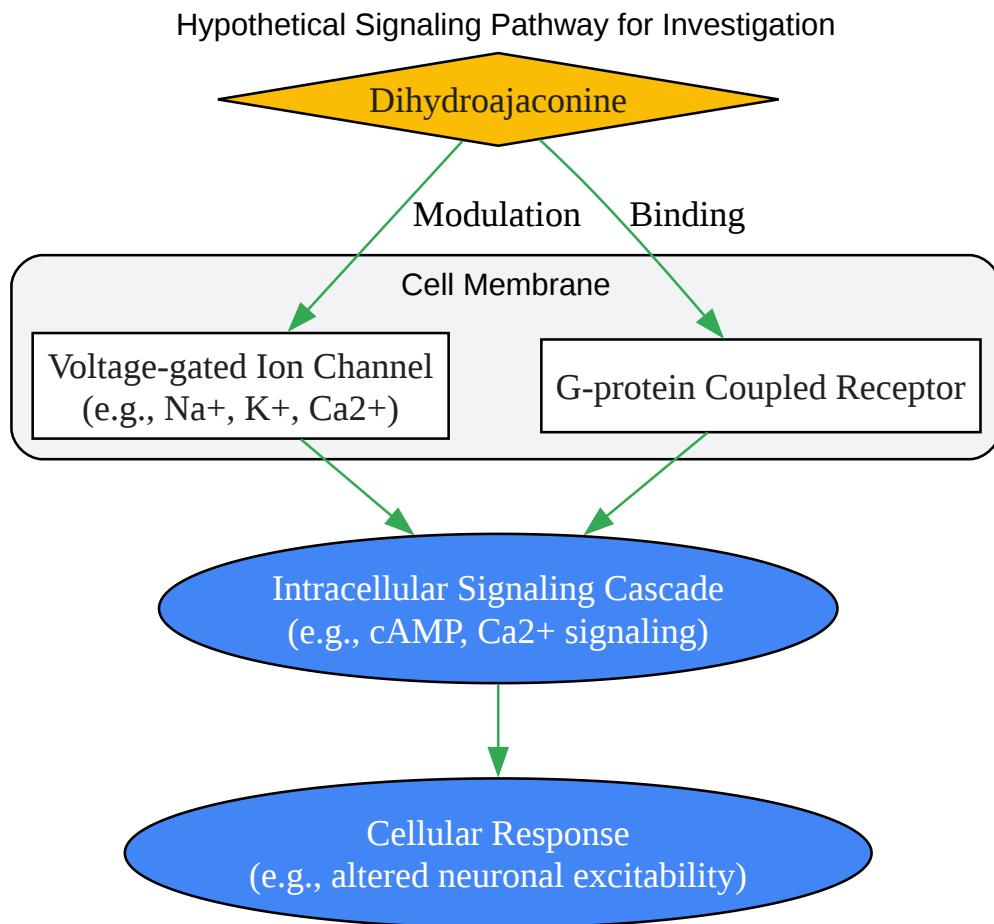
Chromatographic Separation
(e.g., Column Chromatography, HPLC)

Purified Dihydroajaconine

Structure Elucidation
(NMR, MS, etc.)

Logical Flow of Dihydroajaconine Total Synthesis





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References

- 1. Overview of the chemistry and biological activities of natural atisine-type diterpenoid alkaloids - PMC [pmc.ncbi.nlm.nih.gov]

- 2. pubs.rsc.org [pubs.rsc.org]
- 3. rsc.org [rsc.org]
- 4. Synthesis of Atisine, Ajaconine, Denudatine, and Hetidine Diterpenoid Alkaloids by a Bioinspired Approach - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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